

A Comprehensive Technical Guide to the Safe Handling of 1-lodopropane-d7

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **1-lodopropane-d7** (CAS: 59012-23-6). The information is compiled to ensure the safe use of this compound in research and development settings.

Introduction

1-lodopropane-d7 is the deuterated form of 1-iodopropane, where seven hydrogen atoms have been replaced by deuterium. It is commonly used as a labeling reagent or standard in nuclear magnetic resonance (NMR) studies to elucidate reaction mechanisms and molecular structures.[1] While its chemical properties are similar to its non-deuterated counterpart, the same rigorous safety protocols must be observed. This compound is a flammable, toxic, and irritating substance that requires careful handling to minimize exposure and risk.

Hazard Identification and Classification

1-lodopropane-d7 is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards include flammability, acute toxicity, and skin/eye irritation.

GHS Pictograms:



| Pictogram | Hazard Class |
|------------------------------|---|
| Flame (GHS02) | Flammable liquids |
| Skull and crossbones (GHS06) | Acute toxicity (inhalation) |
| Exclamation mark (GHS07) | Skin irritation, Eye irritation, Specific target organ toxicity - single exposure |

Signal Word: Danger

Hazard Statements:[2][3]

• H226: Flammable liquid and vapor.

• H315: Causes skin irritation.

• H319: Causes serious eye irritation.

• H331: Toxic if inhaled.

• H332: Harmful if inhaled.

• H335: May cause respiratory irritation.

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below. These statements cover prevention, response, storage, and disposal.



| Category | Code | Statement |
|----------------|--|---|
| Prevention | P210 | Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. |
| P233 | Keep container tightly closed. | |
| P240 | Ground and bond container and receiving equipment. | |
| P241 | Use explosion-proof electrical/ventilating/lighting equipment. | _ |
| P242 | Use non-sparking tools. | _ |
| P243 | Take action to prevent static discharges. | _ |
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spr ay. | _ |
| P271 | Use only outdoors or in a well-ventilated area. | |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. | _ |
| Response | P303+P361+P353 | IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. |
| P304+P340+P311 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor. | _ |



| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | _ |
|----------------|--|---|
| P332+P313 | If skin irritation occurs: Get medical advice/attention. | _ |
| P337+P313 | If eye irritation persists: Get medical advice/attention. | |
| P370+P378 | In case of fire: Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide to extinguish. | |
| Storage | P403+P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P403+P235 | Store in a well-ventilated place. Keep cool. | |
| P405 | Store locked up. | _ |
| Disposal | P501 | Dispose of contents/container in accordance with local/regional/national/international regulations. |

Physical and Chemical Properties

The physical and chemical properties of **1-lodopropane-d7** are summarized in the table below. These properties are essential for understanding its behavior and for designing safe experimental setups.



| Property | Value | |
|-------------------|---------------------------------|--|
| Molecular Formula | C ₃ D ₇ I | |
| Molecular Weight | 177.04 g/mol | |
| Appearance | Colorless to yellow liquid | |
| Boiling Point | 101-102 °C | |
| Melting Point | -101 °C | |
| Density | 1.820 g/mL at 25 °C | |
| Vapor Pressure | 57 hPa (43 mmHg) at 25 °C | |
| Vapor Density | 5.9 (Air = 1) | |
| Flash Point | 44 °C (111.2 °F) - closed cup | |
| Water Solubility | 1 g/L | |
| Isotopic Purity | ≥98 atom % D | |

Toxicological Information

The toxicological data for **1-lodopropane-d7** is limited; however, data for its non-deuterated analogue, **1-iodopropane**, provides a strong basis for assessing its toxicity.

Acute Effects:

- Inhalation: Harmful or toxic if inhaled. Causes respiratory tract irritation. Symptoms may include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting.
- Skin Contact: Causes skin irritation. May be harmful if absorbed through the skin.
- Eye Contact: Causes serious eye irritation.
- Ingestion: May be harmful if swallowed.

Chronic Effects:



- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.
- Mutagenicity: No data available.
- Teratogenicity: No data available.

Toxicity Data (for 1-lodopropane):

| Route | Species | Dose |
|-----------------|---------|---------------|
| Oral LD50 | Mouse | > 1,800 mg/kg |
| Inhalation LC50 | Rat | 73 mg/L |

Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when working with **1-lodopropane-d7**. The following sections outline the necessary precautions and procedures.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

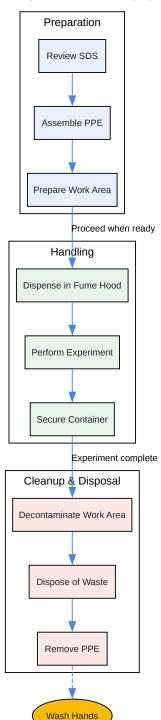
- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles. A face shield may also be necessary.
- Skin Protection: Wear chemically resistant gloves (e.g., Viton®, Butyl rubber). Wear a lab coat or flame-retardant antistatic protective clothing.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.



Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **1-lodopropane-d7**, from preparation to disposal.





Safe Handling Workflow for 1-Iodopropane-d7

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Caption: A flowchart outlining the key steps for the safe handling of 1-lodopropane-d7.



Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Keep the container tightly closed to prevent the escape of vapors.
- The product may be stabilized with copper.
- It is light-sensitive and should be stored accordingly.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing vapors. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products include carbon oxides and hydrogen iodide.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

First-Aid Measures

General Advice: Consult a physician and show them this safety data sheet.



- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If Swallowed: Do NOT induce vomiting. Rinse your mouth with water.

Disposal Considerations

Dispose of **1-lodopropane-d7** and its containers in accordance with all applicable local, state, and federal regulations. Do not dispose of it with household waste or allow it to reach the sewage system.

Conclusion

1-lodopropane-d7 is a valuable tool in chemical research, but it poses significant health and safety risks. By understanding its hazards and adhering to the stringent handling protocols outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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